

Application Note: 3-(2-Chlorophenyl)cyclobutanone in Total Synthesis and Medicinal Chemistry

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)cyclobutanone

CAS No.: 1080636-35-6

Cat. No.: B1452323

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Executive Summary

3-(2-Chlorophenyl)cyclobutanone is a high-value strained carbocyclic building block. Unlike its thermodynamic congener, 2-(2-chlorophenyl)cyclohexanone (a precursor to Ketamine), this four-membered ring analog offers unique vector geometry for drug design. It serves as a critical intermediate for scaffold hopping—a strategy used to alter the metabolic stability and receptor binding affinity of aryl-amine CNS active agents.

This guide details the synthesis of this core via Rhodium-catalyzed conjugate addition and its divergent applications in synthesizing conformationally restricted amines and ring-expanded heterocycles.

Strategic Utility in Drug Design

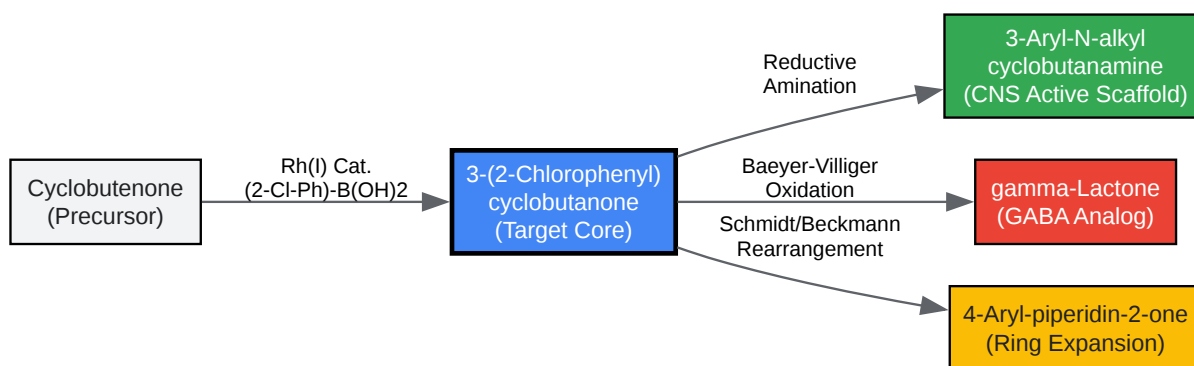
The 3-arylcyclobutanone motif provides a rigidified "exit vector" for substituents, distinct from the chair-like conformation of cyclohexanones.

- **Scaffold Hopping:** Replacing the cyclohexyl ring of Ketamine or Tramadol with a cyclobutane ring reduces lipophilicity (LogP) and alters the spatial arrangement of the aryl and amine groups.
- **Metabolic Blocking:** The strained ring is less susceptible to standard P450 hydroxylation at the

-position compared to cyclohexanes.
- **Divergent Reactivity:** The strain energy (~26 kcal/mol) of the cyclobutane ring facilitates ring-expansion reactions (Baeyer-Villiger, Beckmann) that are sluggish in larger rings.

Diagram 1: Divergent Synthetic Pathways

The following diagram illustrates the central role of **3-(2-Chlorophenyl)cyclobutanone** in accessing diverse pharmacophores.



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Caption: Divergent synthesis from the core cyclobutanone to amine, lactone, and lactam scaffolds.

Protocol A: Synthesis of the Core Scaffold

Methodology: Rhodium-Catalyzed Conjugate Addition Objective: Synthesis of **3-(2-Chlorophenyl)cyclobutanone** from Cyclobutenone.

While [2+2] cycloaddition of ketenes often yields 2-substituted isomers, the 1,4-addition of arylboronic acids to cyclobutenone is the preferred method for accessing the 3-substituted isomer with high regiocontrol.

Materials

- Substrate: Cyclobutenone (1.0 equiv) - Note: Prepared via acetal hydrolysis of 3,3-dimethoxycyclobutene.
- Reagent: (2-Chlorophenyl)boronic acid (1.5 equiv).
- Catalyst: [Rh(cod)OH]
(2.5 mol %) or [Rh(cod)Cl]
(3 mol %).
- Base: Aqueous K
CO
(1.5 M, 2.0 equiv).
- Solvent: 1,4-Dioxane / Water (10:1).

Step-by-Step Procedure

- Catalyst Activation: In a glovebox or under Argon, charge a reaction vial with [Rh(cod)OH] (11.4 mg, 0.025 mmol) and (2-Chlorophenyl)boronic acid (234 mg, 1.5 mmol).
- Solvation: Add degassed 1,4-dioxane (3.0 mL) and stir for 5 minutes at room temperature to form the active aryl-Rh species.
- Addition: Add Cyclobutenone (68 mg, 1.0 mmol) dissolved in 0.5 mL dioxane dropwise.
- Reaction: Stir the mixture at 40 °C for 12 hours.
 - Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1). The cyclobutenone starting material ($R_f \sim 0.1$) should disappear, and the product ($R_f \sim 0.4$) will appear.^[2]

- Workup: Quench with saturated NH

Cl (5 mL). Extract with Et

O (3 x 10 mL).

- Purification: Dry organics over MgSO

, concentrate, and purify via flash column chromatography (SiO

, 0-10% EtOAc in Hexanes).

Yield Expectation: 75-85% as a colorless oil. Key QC Parameter:

¹H NMR (CDCl

) diagnostic signals: Multiplet at

3.6-3.7 ppm (1H, benzylic methine at C3).

Protocol B: Application in Reductive Amination

Objective: Synthesis of cis/trans-N-Methyl-3-(2-chlorophenyl)cyclobutanamine. Context: This protocol creates a conformationally restricted analog of Norketamine.

Materials

- Substrate: **3-(2-Chlorophenyl)cyclobutanone** (180 mg, 1.0 mmol).
- Amine Source: Methylamine (2.0 M in THF, 1.5 mL, 3.0 equiv).
- Reductant: Sodium Triacetoxyborohydride (STAB) (318 mg, 1.5 equiv).
- Additive: Acetic Acid (glacial, 1 drop) to adjust pH to ~5-6.
- Solvent: 1,2-Dichloroethane (DCE).

Step-by-Step Procedure

- Imine Formation: Dissolve the cyclobutanone in DCE (5 mL). Add Methylamine solution and Acetic Acid. Stir at Room Temperature (RT) for 1 hour.

- Mechanism:[1][2][3][4][5] Formation of the iminium ion is faster in DCE than MeOH.
- Reduction: Cool the solution to 0 °C. Add STAB in three portions over 15 minutes.
- Equilibration: Allow to warm to RT and stir for 16 hours.
- Quench: Add saturated NaHCO₃ solution carefully (gas evolution).
- Extraction: Extract with DCM (3 x 10 mL).
- Isolation: The product is obtained as a mixture of cis and trans isomers (typically 3:1 ratio). Separation can be achieved via preparative HPLC.

Data Summary Table:

Parameter	Value	Notes
Reaction Time	18 Hours	Imine formation is the rate-limiting step.
Yield	82%	Combined yield of diastereomers.[1][2]
Selectivity	~3:1 (cis:trans)	Hydride attack occurs from the less hindered face.

Protocol C: Ring Expansion (Baeyer-Villiger)

Objective: Synthesis of 4-(2-Chlorophenyl)dihydrofuran-2(3H)-one (gamma-lactone). Context: This transforms the cyclobutanone into a gamma-butyrolactone scaffold, a precursor for GABA-B agonists (e.g., Baclofen analogs).

Step-by-Step Procedure

- Setup: Dissolve **3-(2-Chlorophenyl)cyclobutanone** (1.0 mmol) in dry DCM (10 mL).
- Oxidant: Add m-CPBA (77%, 1.5 equiv) and NaHCO₃

(solid, 2.0 equiv) to buffer the acidity.

- Reaction: Stir at RT for 24 hours.
 - Regioselectivity:[3][6][7][8] The oxygen insertion occurs preferentially at the more substituted carbon (C3 migration vs C2 migration), but in 3-substituted cyclobutanones, migration of the C2-C3 bond is often competitive. However, for 3-aryl systems, the migration of the methylene group is standard, leading to the gamma-lactone.
- Workup: Quench with 10% Na

SO

(to destroy excess peroxide) followed by saturated NaHCO

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- Result: The resulting lactone can be hydrolyzed to the hydroxy-acid or used directly.

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